

# Technical Guide: Physical Characteristics of 2-(1H-indol-3-yl)acetaldehyde Powder

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## Compound of Interest

Compound Name: 2-(1H-indol-3-yl)acetaldehyde

Cat. No.: B1215866

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This technical guide provides a comprehensive overview of the key physical and chemical characteristics of **2-(1H-indol-3-yl)acetaldehyde** powder, a significant intermediate in tryptophan metabolism. The information presented herein is intended to support research, development, and quality control activities involving this compound.

## Compound Identification

- Chemical Name: **2-(1H-indol-3-yl)acetaldehyde**
- Synonyms: Indole-3-acetaldehyde, Tryptaldehyde
- CAS Number: 2591-98-2
- Molecular Formula: C<sub>10</sub>H<sub>9</sub>NO

## Physical Properties

The physical properties of **2-(1H-indol-3-yl)acetaldehyde** are critical for its handling, storage, and application in experimental settings. A summary of these properties is provided below.

## Qualitative Properties

- **Appearance:** The compound is typically a light yellow to brownish crystalline powder. It has also been described as a brown semi-solid, which may depend on purity and storage conditions.
- **Odor:** It possesses a characteristic aromatic indole odor, which can be likened to that of jasmine or orange blossoms.
- **Solubility:** **2-(1H-indol-3-yl)acetaldehyde** has limited solubility in water due to its hydrophobic aromatic indole ring. However, it demonstrates good solubility in various organic solvents, including ethanol, methanol, and dichloromethane. The solubility in these solvents generally increases with a rise in temperature.
- **Stability:** The compound is known to be sensitive to air and light. To maintain its integrity, it should be stored in a cool, dark place under an inert atmosphere. For long-term storage, a freezer at -20°C is recommended.

## Quantitative Properties

The following table summarizes the key quantitative physical and chemical data for **2-(1H-indol-3-yl)acetaldehyde**.

Property	Value	Notes
Molecular Weight	159.18 g/mol	
Melting Point	96.0 °C	
Boiling Point	120 °C	at 10-15 Torr
304.0 °C	at atmospheric pressure	
Density (Predicted)	1.205 ± 0.06 g/cm <sup>3</sup>	
pKa (Predicted)	16.75 ± 0.30	

## Experimental Protocols for Property Determination

Standardized methodologies are crucial for the accurate and reproducible determination of physical properties. The following sections outline general protocols applicable to a crystalline

powder like **2-(1H-indol-3-yl)acetaldehyde**.

## Appearance and Odor Assessment

- Objective: To qualitatively describe the physical state, color, and odor of the substance.
- Methodology:
  - Appearance: A small, representative sample of the powder is placed on a clean, white surface (e.g., a watch glass or weighing paper). The sample is observed under adequate lighting for its physical state (e.g., crystalline, amorphous), color, and homogeneity. Observations are recorded systematically.
  - Odor: The "wafting" technique is employed for safety. The container with the sample is held several inches away from the nose. The vapor is gently waved or fanned towards the nose with a hand. Direct inhalation from the container is strictly avoided. The perceived odor is described using standard descriptors.

## Melting Point Determination (Capillary Method)

- Objective: To determine the temperature range over which the solid compound melts to a liquid.
- Methodology:
  - Sample Preparation: A small amount of the dry powder is loaded into a glass capillary tube (sealed at one end) to a height of 1-2 mm. The sample is compacted by tapping the tube gently.
  - Apparatus: A calibrated melting point apparatus (e.g., Mel-Temp or Thiele tube) is used. The capillary tube is placed in the heating block or oil bath adjacent to a thermometer.
  - Measurement: The sample is heated at a controlled, slow rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
  - Data Recording: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The

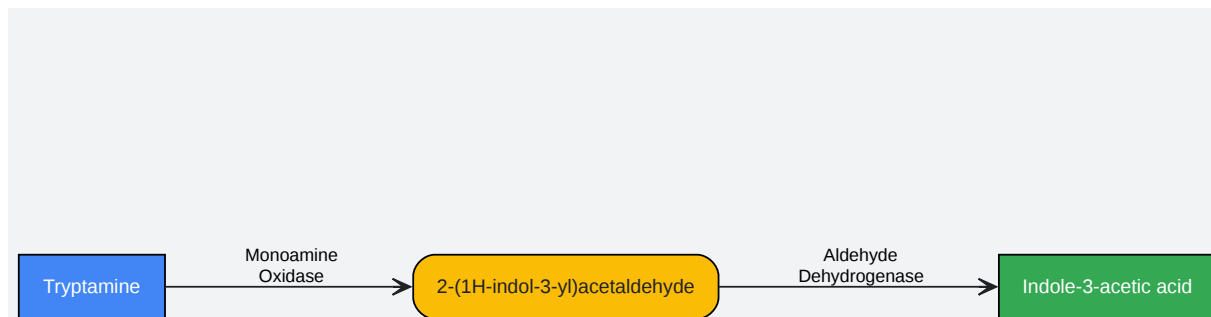
melting point is reported as the range T1-T2. For a pure compound, this range is typically sharp (0.5-1.0 °C).

## Solubility Determination (Equilibrium Shake-Flask Method)

- Objective: To determine the equilibrium solubility of the compound in a specific solvent.
- Methodology:
  - Preparation: An excess amount of the powder is added to a known volume of the desired solvent (e.g., water, ethanol) in a sealed flask.
  - Equilibration: The flask is agitated (e.g., shaken or stirred) at a constant temperature (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
  - Sample Analysis: After equilibration, the suspension is allowed to settle, and an aliquot of the supernatant is carefully removed and filtered (using a filter that does not adsorb the solute) to remove any undissolved solids.
  - Quantification: The concentration of the dissolved compound in the clear filtrate is determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC), against a calibration curve of known concentrations. The resulting concentration represents the equilibrium solubility.

## Biological Context: Tryptophan Metabolism

**2-(1H-indol-3-yl)acetaldehyde** is a key intermediate in the metabolism of the essential amino acid L-tryptophan. It is formed from tryptamine and can be further oxidized to indole-3-acetic acid (IAA), a prominent plant hormone (auxin). Understanding this pathway is vital in various fields, including biochemistry and agricultural science.



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Caption: Simplified metabolic conversion of tryptamine.

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